Spectroscopic Analysis of Ethyl 3-(2-oxopropyl)benzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Ethyl 3-(2-oxopropyl)benzoate*
CAS No.:	*73013-49-7*
Cat. No.:	*B1327849*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-(2-oxopropyl)benzoate is a keto-ester of significant interest in organic synthesis, potentially serving as a versatile building block for more complex pharmaceutical and materials science targets. A thorough understanding of its structural and electronic properties is paramount for its effective utilization. Spectroscopic analysis provides the fundamental data required for unequivocal structure elucidation and quality control. This guide presents a detailed examination of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **Ethyl 3-(2-oxopropyl)benzoate**. We will delve into the theoretical underpinnings of each technique, provide a detailed interpretation of the spectral data, and outline the experimental protocols necessary for data acquisition. This document is intended to serve as a comprehensive resource for researchers employing this compound in their work.

Introduction

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The structural confirmation of a synthesized organic molecule is a cornerstone of chemical research and development. Spectroscopic techniques offer a non-destructive and highly informative means of probing the molecular architecture. For a molecule such as **Ethyl 3-(2-oxopropyl)benzoate**, which possesses a variety of functional groups including an aromatic ring, an ester, and a ketone, a multi-faceted spectroscopic approach is essential for unambiguous characterization. This guide will systematically explore the contributions of ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry to the complete structural assignment of this compound.

Molecular Structure:

Figure 1: Chemical structure of **Ethyl 3-(2-oxopropyl)benzoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. By probing the magnetic properties of atomic nuclei, we can gain insights into the chemical environment, connectivity, and stereochemistry of the molecule.

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) provides information about the number of different types of protons, their relative numbers, their electronic environment, and the number of neighboring protons.

Experimental Protocol:

- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Sample Preparation: Approximately 5-10 mg of **Ethyl 3-(2-oxopropyl)benzoate** is dissolved in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$), which serves as the lock solvent. A small amount of tetramethylsilane (TMS) is added as an internal standard (δ 0.00 ppm).
- Data Acquisition: A standard proton experiment is performed. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width of approximately 12 ppm, and a relaxation delay of at least 1-2 seconds.

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- Data Processing: The resulting Free Induction Decay (FID) is Fourier transformed, phased, and baseline corrected. The spectrum is then calibrated to the TMS signal.

Data Interpretation:

Based on the structure of **Ethyl 3-(2-oxopropyl)benzoate**, we would predict the following signals in the ^{1}H NMR spectrum:

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~8.0-7.8	m	2H	Ar-H	Protons on the aromatic ring ortho and para to the ester group are deshielded.
~7.5-7.3	m	2H	Ar-H	Protons on the aromatic ring meta to the ester group.
4.40	q	2H	-O-CH_2-CH_3	Methylene protons of the ethyl ester, split by the adjacent methyl group.
3.85	s	2H	-CH_2-C(=O)-	Methylene protons adjacent to the ketone and the aromatic ring.
2.20	s	3H	-C(=O)-CH_3	Methyl protons of the acetyl group.
1.40	t	3H	-O-CH_2-CH_3	Methyl protons of the ethyl ester, split by the adjacent methylene group.

Note: The exact chemical shifts and coupling constants would need to be determined from an experimental spectrum.

^{13}C NMR Spectroscopy

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Carbon-13 NMR (^{13}C NMR) provides information about the number of different types of carbon atoms in a molecule and their electronic environments.

Experimental Protocol:

- Instrumentation: A 100 MHz (or higher) NMR spectrometer.
- Sample Preparation: Same as for ^{1}H NMR.
- Data Acquisition: A standard proton-decoupled ^{13}C experiment is performed. A larger number of scans is typically required compared to ^{1}H NMR due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Similar to ^{1}H NMR, the FID is Fourier transformed, phased, and baseline corrected. The solvent peak ($CDCl_3$ at δ 77.16 ppm) is used for referencing.

Data Interpretation:

The predicted ^{13}C NMR signals for **Ethyl 3-(2-oxopropyl)benzoate** are as follows:

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Chemical Shift (δ, ppm)	Assignment	Rationale
~206	C=O (ketone)	Ketone carbonyl carbons are highly deshielded.
~166	C=O (ester)	Ester carbonyl carbons are also deshielded, but typically less so than ketones.
~138-128	Ar-C	Aromatic carbons appear in this region. The number of signals will depend on the symmetry of the substitution pattern.
~61	-O-CH_2-CH_3	The carbon of the ethyl ester directly attached to the oxygen is deshielded.
~45	-CH_2-C(=O)-	The methylene carbon adjacent to the ketone and aromatic ring.
~30	-C(=O)-CH_3	The methyl carbon of the acetyl group.
~14	-O-CH_2-CH_3	The terminal methyl carbon of the ethyl ester is the most shielded.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol:

- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.

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- Sample Preparation: A thin film of the neat liquid sample can be prepared between two salt (NaCl or KBr) plates. Alternatively, a solution in a suitable solvent (e.g., CCl_4) can be used.
- Data Acquisition: A background spectrum is first collected. The sample is then scanned, and the resulting spectrum is typically presented as percent transmittance versus wavenumber (cm^{-1}).

Data Interpretation:

The IR spectrum of **Ethyl 3-(2-oxopropyl)benzoate** is expected to show the following characteristic absorption bands:

Wavenumber (cm^{-1})	Vibration	Functional Group
~3100-3000	C-H stretch	Aromatic C-H
~3000-2850	C-H stretch	Aliphatic C-H
~1720	C=O stretch	Ester carbonyl
~1710	C=O stretch	Ketone carbonyl
~1600, ~1480	C=C stretch	Aromatic ring
~1250	C-O stretch	Ester

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and the fragmentation pattern of a molecule, which can aid in its structural elucidation.

Experimental Protocol:

- Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.
- Ionization Method: Electron Ionization (EI) is a common method for volatile compounds.

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- Data Acquisition: The sample is introduced into the ion source, where it is vaporized and ionized. The resulting ions are separated by a mass analyzer according to their m/z ratio and detected.

Data Interpretation:

The mass spectrum of **Ethyl 3-(2-oxopropyl)benzoate** would be expected to show a molecular ion peak ($[M]^+$) corresponding to its molecular weight. Additionally, characteristic fragment ions would be observed.

Predicted Fragmentation Pattern:

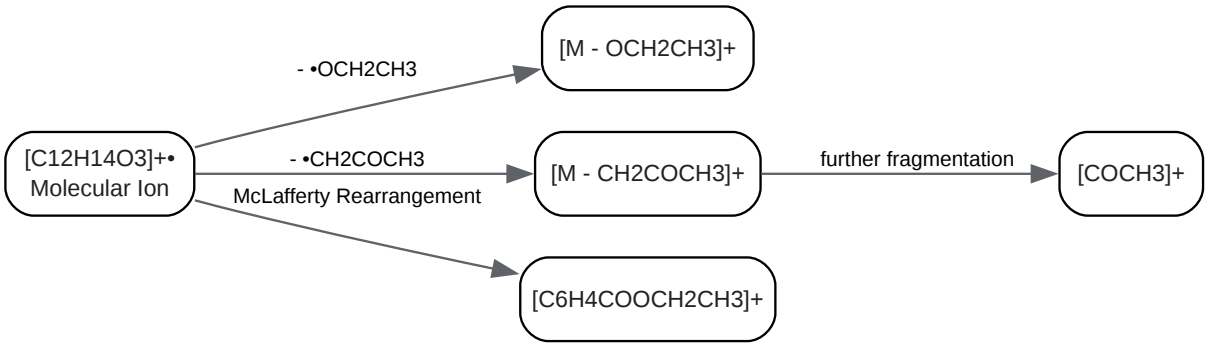

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Figure 2: Predicted major fragmentation pathways for **Ethyl 3-(2-oxopropyl)benzoate** in EI-MS.

Conclusion

The comprehensive spectroscopic analysis of **Ethyl 3-(2-oxopropyl)benzoate** through ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry provides a detailed and unambiguous confirmation of its molecular structure. The data presented in this guide, including predicted chemical shifts, characteristic infrared absorptions, and likely mass spectral fragmentation patterns, serve as a foundational reference for researchers working with this compound. Adherence to the outlined experimental protocols will ensure the acquisition of high-quality data, which is crucial for reliable structural characterization and for ensuring the purity of the material used in further research and development endeavors.

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References

Due to the lack of specific experimental data for **Ethyl 3-(2-oxopropyl)benzoate** in publicly available databases, this section provides general references for the spectroscopic techniques discussed.

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